

What is Dodecyltriethoxysilane and its chemical structure

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Compound of Interest

Compound Name: Dodecyltriethoxysilane

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Dodecyltriethoxysilane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding Dodecyltriethoxysilane

Dodecyltriethoxysilane (DTES) is a long-chain organosilane compound with the chemical formula $C_{18}H_{40}O_3Si$.^{[1][2]} It is primarily utilized as a versatile coupling agent and a sophisticated surface modifier in advanced materials science.^{[3][4]} Structurally, DTES consists of a long dodecyl (C12) alkyl chain attached to a silicon atom, which in turn is bonded to three ethoxy ($-OCH_2CH_3$) groups. This unique bifunctional nature allows it to act as a molecular bridge between inorganic substrates (like glass, silica, and metal oxides) and organic polymers.^[3]

The primary function of **Dodecyltriethoxysilane** lies in its ability to alter surface properties. The triethoxysilane group can hydrolyze in the presence of water to form reactive silanol (Si-OH) groups. These silanols can then condense with hydroxyl groups on the surface of inorganic materials, forming stable covalent Si-O bonds. The long, nonpolar dodecyl chain remains oriented away from the surface, creating a dense, low-energy, hydrophobic layer.^[3] This property is critical for developing water-repellent coatings, anti-corrosion treatments, and surfaces that resist biofouling.^[3] In composite materials, the improved interfacial adhesion between inorganic fillers and organic polymer matrices leads to enhanced mechanical properties such as strength, stiffness, and durability.^[3]

Chemical Structure

The structure of **Dodecyltriethoxysilane** features a central silicon atom bonded to a long C12 alkyl chain and three ethoxy groups.

- IUPAC Name: dodecyl(triethoxy)silane[1]
- SMILES String: CCCCCCCCCCCC--INVALID-LINK--(OCC)OCC
- InChI Key: YGUFXEJWPRAEK-UHFFFAOYSA-N

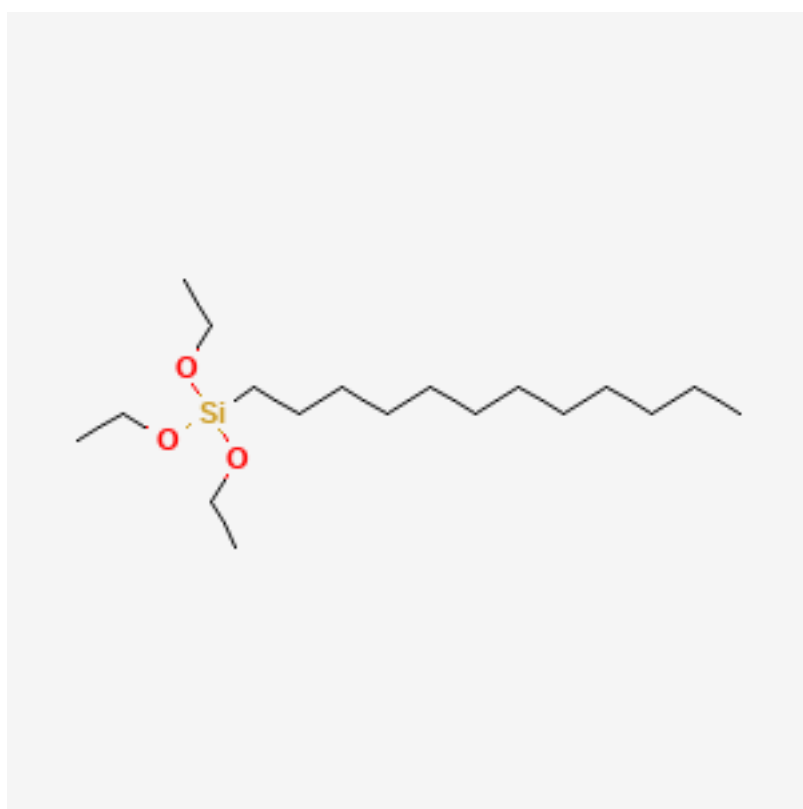


Figure 1: 2D Chemical Structure of **Dodecyltriethoxysilane**.

Physicochemical Properties

The quantitative properties of **Dodecyltriethoxysilane** are summarized in the table below. These properties are essential for its application in material formulation and surface science.

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₄₀ O ₃ Si	[1]
Molecular Weight	332.60 g/mol	[1][2]
CAS Number	18536-91-9	[1]
Appearance	Colorless to slightly yellow transparent liquid	
Density	0.875 g/mL at 20 °C	[4]
Flash Point	110 °C (230 °F) - closed cup	
Purity	>95% (GC)	

Experimental Protocol: Synthesis of Dodecyltriethoxysilane

Dodecyltriethoxysilane is typically synthesized via the hydrosilylation of 1-dodecene with triethoxysilane. This reaction involves the addition of a silicon-hydrogen bond across the carbon-carbon double bond of the alkene. The process is catalyzed by a platinum-based catalyst, with Karstedt's catalyst being a common and highly effective choice.[1]

Reaction: $\text{CH}_2(\text{CH}_2)_9\text{CH}=\text{CH}_2 + \text{HSi}(\text{OCH}_2\text{CH}_3)_3 \xrightarrow{\text{(Pt catalyst)}} \text{CH}_3(\text{CH}_2)_{11}\text{Si}(\text{OCH}_2\text{CH}_3)_3$

Materials and Equipment:

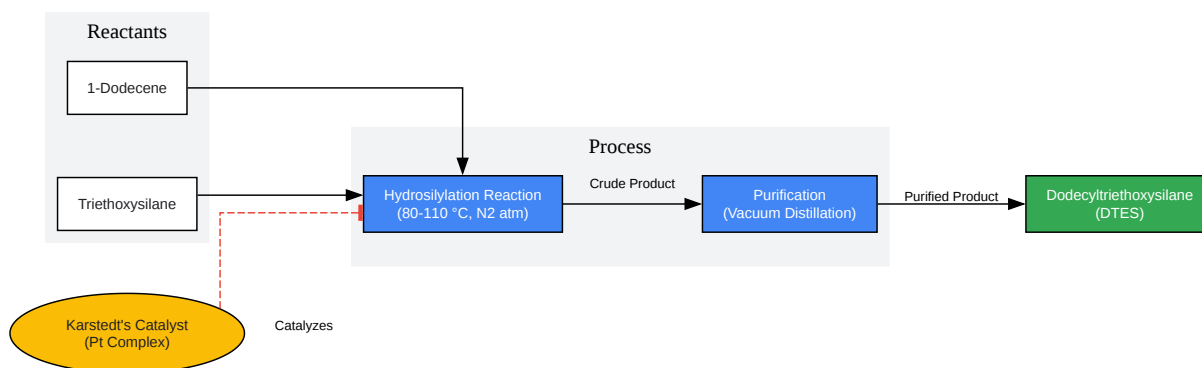
- 1-Dodecene
- Triethoxysilane
- Karstedt's catalyst (e.g., platinum-divinyltetramethyldisiloxane complex in xylene)
- Reaction flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet
- Heating mantle
- Distillation apparatus for purification

Methodology:

- **Reaction Setup:** A clean, dry, three-necked reaction flask is charged with 1-dodecene. The flask is placed under an inert nitrogen atmosphere to prevent side reactions with moisture and oxygen.
- **Catalyst Addition:** A catalytic amount of Karstedt's catalyst (typically in the range of 10-50 ppm relative to the silane) is added to the reaction flask.
- **Reactant Addition:** Triethoxysilane is added to the flask, often dropwise, while stirring. A slight molar excess of the alkene (1-dodecene) may be used to ensure complete consumption of the silane.
- **Reaction Conditions:** The reaction mixture is heated, typically to a temperature between 80-110 °C. The reaction is exothermic, and the temperature should be monitored and controlled. The reaction is allowed to proceed for several hours until completion, which can be monitored by techniques such as Fourier-Transform Infrared (FTIR) spectroscopy (disappearance of the Si-H peak around 2160 cm^{-1}) or Gas Chromatography (GC).
- **Purification:** Upon completion, the crude product is purified. The platinum catalyst may be removed by filtration through activated carbon or silica gel. The final product, **Dodecyltriethoxysilane**, is then isolated by vacuum distillation to remove unreacted starting materials and any low-boiling point side products.

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Dodecyltriethoxysilane** via the hydrosilylation of 1-dodecene.



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Caption: Workflow for the platinum-catalyzed synthesis of **Dodecyltriethoxysilane**.

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